

# Essential Safety and Logistical Information for Handling (R)-PS210

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## Compound of Interest

Compound Name: (R)-PS210

Cat. No.: B610294

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for the proper handling and disposal of **(R)-PS210**, a substrate-selective allosteric activator of PDK1.

**(R)-PS210** is a chemical compound with the molecular formula C<sub>19</sub>H<sub>15</sub>F<sub>3</sub>O<sub>5</sub> and a molecular weight of 380.31.<sup>[1]</sup> It is under investigation for its potential in cancer treatment.<sup>[1]</sup> The following guidelines are designed to minimize risk and ensure the integrity of research when working with this compound.

## Personal Protective Equipment (PPE)

When handling **(R)-PS210**, a comprehensive approach to personal protection is crucial to prevent exposure. The following table summarizes the recommended PPE.

Body Part	Required PPE	Specifications
Eyes	Safety Goggles with Side-Shields	Must be worn to protect against splashes.
Hands	Protective Gloves	Chemically resistant gloves are required.
Body	Impervious Clothing	A lab coat or other protective clothing to prevent skin contact.
Respiratory	Suitable Respirator	To be used to avoid inhalation of dust or aerosols.

## Hazard Identification and Safety Precautions

Based on available safety data for similar compounds, **(R)-PS210** should be handled with care. The primary hazards identified are:

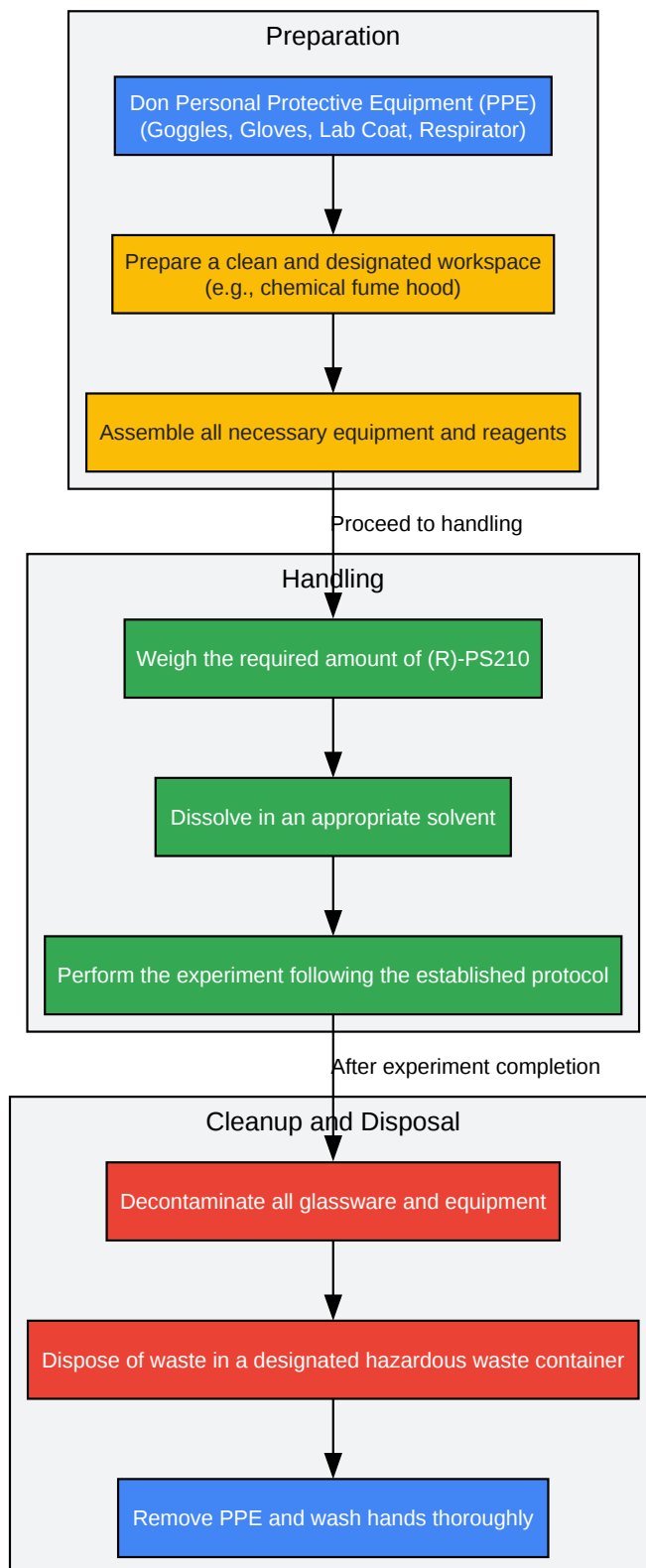
- Harmful if swallowed.[\[2\]](#)
- Very toxic to aquatic life with long-lasting effects.[\[2\]](#)

To mitigate these risks, the following precautionary measures must be strictly followed:

- Wash skin thoroughly after handling.[\[2\]](#)
- Do not eat, drink, or smoke when using this product.[\[2\]](#)
- Avoid release to the environment.[\[2\]](#)
- In case of ingestion, call a poison center or doctor immediately and rinse the mouth.[\[2\]](#)
- Collect any spillage to prevent environmental contamination.[\[2\]](#)

## Experimental Workflow for Handling (R)-PS210

The following diagram outlines the standard operating procedure for safely handling **(R)-PS210** in a laboratory setting.



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**Caption:** Standard operating procedure for handling **(R)-PS210**.

## Detailed Experimental Protocols

Protocol for Weighing and Dissolving **(R)-PS210**:

- Preparation: Ensure all required PPE is correctly worn. The weighing area, typically a chemical fume hood, should be clean and free of contaminants.
- Tare the Balance: Place a clean, dry weighing vessel on the analytical balance and tare it.
- Weighing: Carefully transfer the desired amount of **(R)-PS210** powder to the weighing vessel using a clean spatula. Avoid creating dust.
- Recording: Record the exact weight of the compound.
- Dissolving: Transfer the weighed **(R)-PS210** to a suitable flask. Add the appropriate solvent in the fume hood and agitate until the compound is fully dissolved.

## Disposal Plan

Proper disposal of **(R)-PS210** and any contaminated materials is critical to prevent environmental harm.<sup>[2]</sup>

- Chemical Waste: All solutions and unused portions of **(R)-PS210** must be collected in a designated, labeled hazardous waste container.
- Contaminated Materials: Any materials that have come into contact with **(R)-PS210**, such as gloves, weighing paper, and pipette tips, should be disposed of in the same hazardous waste container.
- Disposal Method: The contents of the container must be disposed of through an approved waste disposal plant.<sup>[2]</sup> Do not dispose of down the drain or in regular trash.

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## References

- 1. bocsci.com [bocsci.com]
- 2. PS210|1221962-86-2|MSDS [dcchemicals.com]
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